

Synthesis of 4-Cyclopropoxy-2-fluoroaniline: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name:	1-(Cyclopropylmethoxy)-4-fluoro-2-nitrobenzene
CAS No.:	1092496-28-0
Cat. No.:	B1376291

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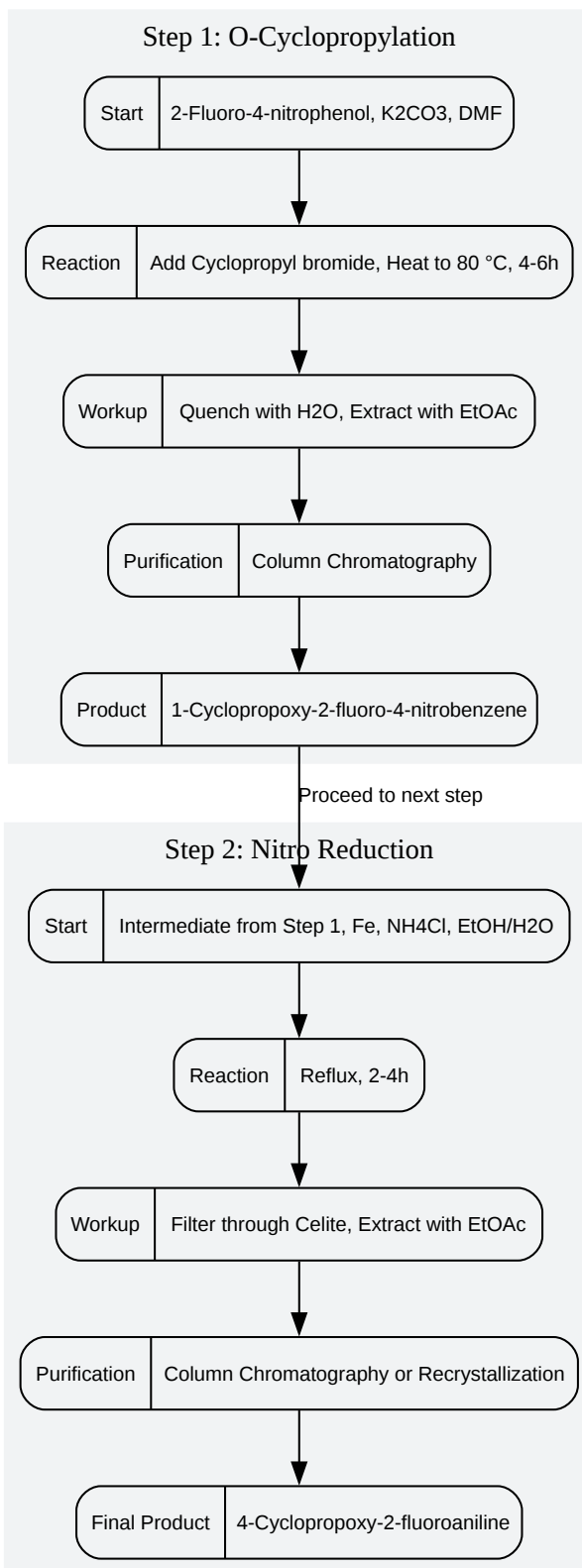
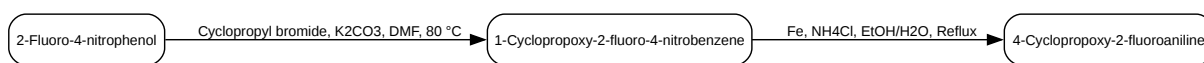
This document provides a comprehensive guide to the synthesis of 4-Cyclopropoxy-2-fluoroaniline, a valuable building block in medicinal chemistry and drug discovery. The outlined synthetic strategy is a two-step process commencing with the O-cyclopropylation of 2-fluoro-4-nitrophenol, followed by the selective reduction of the nitro intermediate. This guide emphasizes the causality behind experimental choices, ensuring a robust and reproducible protocol.

Introduction

4-Cyclopropoxy-2-fluoroaniline is a key intermediate in the synthesis of various pharmacologically active molecules. The presence of the cyclopropoxy group can enhance metabolic stability and binding affinity, while the fluoro and amino functionalities provide handles for further chemical modifications. This application note details a reliable and scalable synthetic route to this important compound.

Overall Synthetic Scheme

The synthesis of 4-Cyclopropoxy-2-fluoroaniline is achieved through a two-step reaction sequence starting from commercially available 2-fluoro-4-nitrophenol.



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